

Safe Disposal of N-methylcyclopentanecarboxamide: A Procedural Guide

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Compound of Interest

Compound Name:	N-methylcyclopentanecarboxamide
CAS No.:	4492-50-6
Cat. No.:	B2613411

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For researchers, scientists, and professionals in drug development, the proper handling and disposal of chemical reagents are paramount to ensuring laboratory safety and environmental protection. This guide provides a comprehensive overview of the recommended procedures for the safe disposal of **N-methylcyclopentanecarboxamide**, a compound used in various research applications. Adherence to these protocols is essential for minimizing risks and maintaining a safe working environment.

Key Chemical and Physical Properties

A summary of the key physical and chemical properties of **N-methylcyclopentanecarboxamide** is provided in the table below. This information is critical for understanding the compound's behavior and potential hazards.

Property	Value	Source
Molecular Formula	C7H13NO	PubChem[1]
Molecular Weight	127.18 g/mol	PubChem[1]
Appearance	Light brown solid crystalline	Fisher Scientific[2]
Melting Point	122 - 126 °C (251.6 - 258.8 °F)	Fisher Scientific[2]
Boiling Point	No information available	Fisher Scientific[2]
Solubility	No information available	Fisher Scientific[2]

Disposal Protocol

The following step-by-step procedure outlines the recommended method for the safe disposal of **N-methylcyclopentanecarboxamide**. This protocol is based on information from safety data sheets and general laboratory safety practices.

1. Personal Protective Equipment (PPE): Before handling the compound, ensure that appropriate personal protective equipment is worn. This includes:

- Eye Protection: Wear chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[2]
- Hand Protection: Wear appropriate protective gloves to prevent skin contact.
- Body Protection: Wear a lab coat or other protective clothing to prevent skin exposure.[2]

2. Waste Collection:

- Carefully sweep up the solid **N-methylcyclopentanecarboxamide**, avoiding the creation of dust.[2]
- Place the collected material into a suitable, clearly labeled, and sealable container for chemical waste.

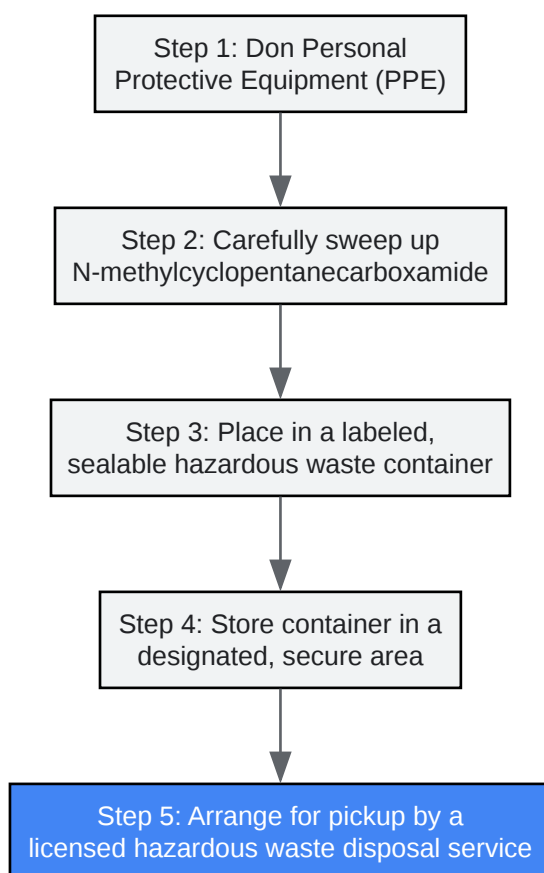
3. Labeling and Storage:

- The waste container must be clearly labeled as "Hazardous Waste" and include the full chemical name: "**N-methylcyclopentanecarboxamide**".
- Store the sealed waste container in a designated, well-ventilated, and cool area, away from incompatible materials. Keep the container tightly closed.[2]

4. Final Disposal:

- Dispose of the waste container through an approved and licensed hazardous waste disposal company. Do not release the chemical into the environment.[2]
- Follow all local, state, and federal regulations for hazardous waste disposal.

The logical workflow for the disposal of **N-methylcyclopentanecarboxamide** is illustrated in the diagram below.



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References

- 1. N-methylcyclopentanecarboxamide | C7H13NO | CID 12247355 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. fishersci.com [fishersci.com]
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